

Solubility of Azido-PEG5-acid in aqueous and organic solvents.

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Compound of Interest

Compound Name: Azido-PEG5-acid

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Solubility Profile of Azido-PEG5-acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Azido-PEG5-acid** in both aqueous and organic solvents. This document is intended to be a valuable resource for researchers and professionals in the fields of drug development, bioconjugation, and materials science, offering essential data and standardized protocols to inform experimental design and application.

Introduction to Azido-PEG5-acid and its Solubility

Azido-PEG5-acid is a heterobifunctional linker molecule that plays a crucial role in modern bioconjugation and drug delivery systems. Its structure comprises a terminal azide group, a five-unit polyethylene glycol (PEG) spacer, and a terminal carboxylic acid. This unique combination of functional groups allows for the covalent attachment to a wide range of molecules, while the PEG spacer enhances the solubility and pharmacokinetic properties of the resulting conjugate.

The solubility of **Azido-PEG5-acid** is a critical parameter that dictates its handling, reactivity, and overall utility in various applications. The hydrophilic nature of the PEG chain and the polar carboxyl group contribute significantly to its solubility in aqueous media, while the overall

molecular structure allows for solubility in several organic solvents. Understanding these solubility characteristics is paramount for the successful design and execution of conjugation reactions and the formulation of PEGylated compounds.

Solubility Data

While specific quantitative solubility data for **Azido-PEG5-acid** is not widely published in the scientific literature, qualitative solubility information is available from various chemical suppliers. The following table summarizes the known solubility of **Azido-PEG5-acid** and a closely related analogue, Azido-PEG5-amine, in common laboratory solvents. It is important to note that this information is qualitative and experimental determination is recommended for precise quantitative values.

Compound	Solvent	Solubility	Citation
Azido-PEG5-acid	Water	Soluble	[1][2][3][4][5]
Dimethyl Sulfoxide (DMSO)	Likely Soluble		
Dimethylformamide (DMF)	Likely Soluble		
Dichloromethane (DCM)	Likely Soluble*		
Azido-PEG5-amine	Water	Soluble	
Dimethyl Sulfoxide (DMSO)	Soluble		
Dimethylformamide (DMF)	Soluble		
Dichloromethane (DCM)	Soluble		

*Based on the reported solubility of the structurally similar Azido-PEG5-amine.

Experimental Protocol for Determining Equilibrium Solubility

The following is a detailed protocol for determining the equilibrium solubility of **Azido-PEG5-acid** in a solvent of interest. This method is based on the widely accepted "shake-flask" method, which is a standard for thermodynamic solubility measurement.

3.1. Materials

- **Azido-PEG5-acid** (solid form)
- Solvent of interest (e.g., deionized water, DMSO, DMF, DCM)
- Glass vials with screw caps
- Analytical balance
- Vortex mixer
- Orbital shaker or rotator
- Temperature-controlled incubator or water bath
- Syringe filters (0.22 μm or 0.45 μm , compatible with the solvent)
- Syringes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or ELSD) or other quantitative analytical instrumentation
- Volumetric flasks and pipettes

3.2. Procedure

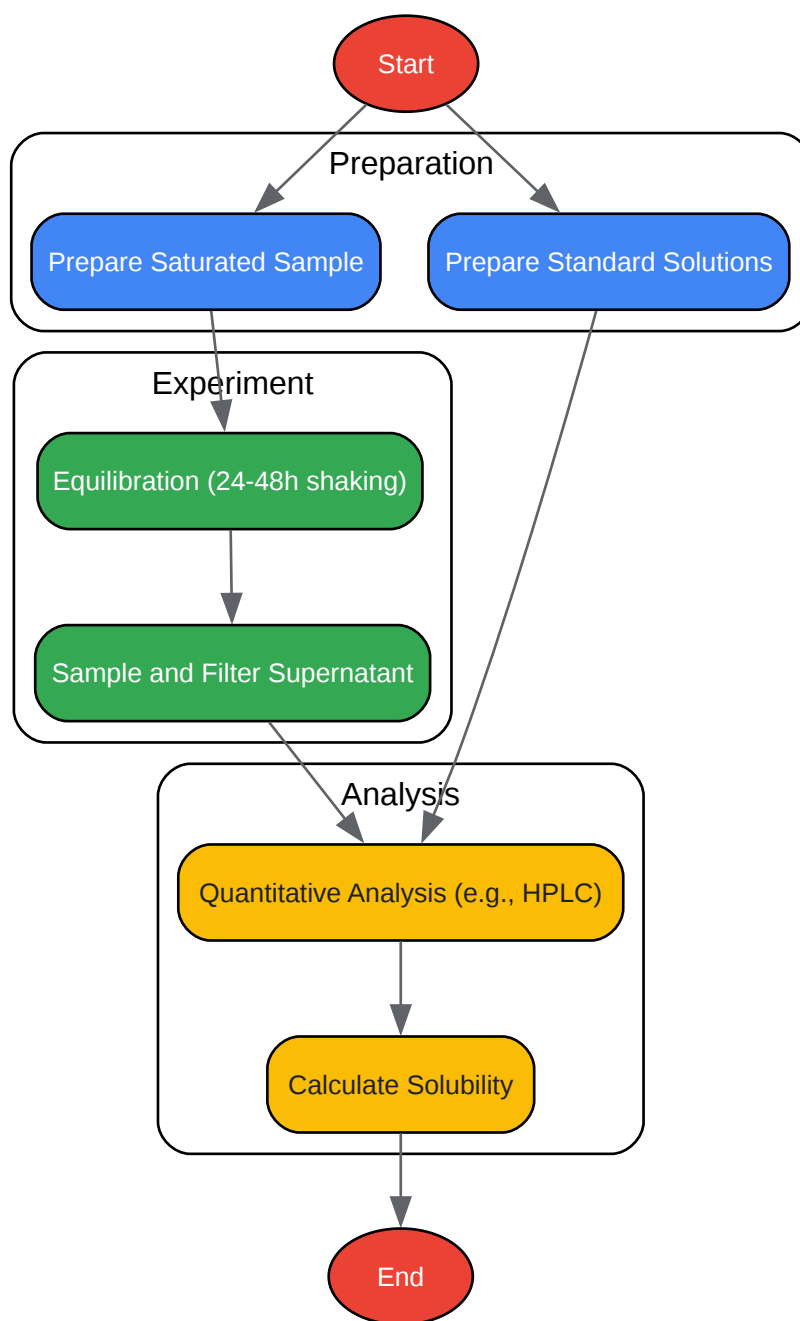
- Preparation of Standard Solutions:
 - Accurately weigh a known amount of **Azido-PEG5-acid** and dissolve it in the solvent of interest to prepare a stock solution of known concentration.

- Perform serial dilutions of the stock solution to create a series of standard solutions of known concentrations. These will be used to generate a calibration curve.
- Sample Preparation:
 - Add an excess amount of solid **Azido-PEG5-acid** to a pre-weighed glass vial. The excess solid is crucial to ensure that a saturated solution is formed.
 - Record the total weight of the vial and the added solid.
 - Add a known volume of the solvent of interest to the vial.
- Equilibration:
 - Tightly cap the vials to prevent solvent evaporation.
 - Place the vials on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient period to allow the system to reach equilibrium. A typical duration is 24 to 48 hours. It is advisable to test multiple time points (e.g., 24, 48, and 72 hours) to ensure that equilibrium has been reached (i.e., the concentration of the dissolved solute no longer increases).
- Sample Collection and Preparation for Analysis:
 - After the equilibration period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Attach a syringe filter to the syringe and filter the supernatant into a clean vial. This step is critical to remove any undissolved solid particles.
 - Dilute the filtered supernatant with the solvent of interest to a concentration that falls within the range of the calibration curve.
- Analysis:

- Analyze the standard solutions and the diluted sample solutions using a validated analytical method (e.g., HPLC).
- Generate a calibration curve by plotting the analytical response (e.g., peak area) of the standard solutions against their known concentrations.
- Determine the concentration of **Azido-PEG5-acid** in the diluted sample solution using the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **Azido-PEG5-acid** in the original (undiluted) saturated solution by multiplying the measured concentration by the dilution factor.
 - The resulting concentration is the equilibrium solubility of **Azido-PEG5-acid** in the specific solvent at the tested temperature. Express the solubility in appropriate units (e.g., mg/mL or g/L).

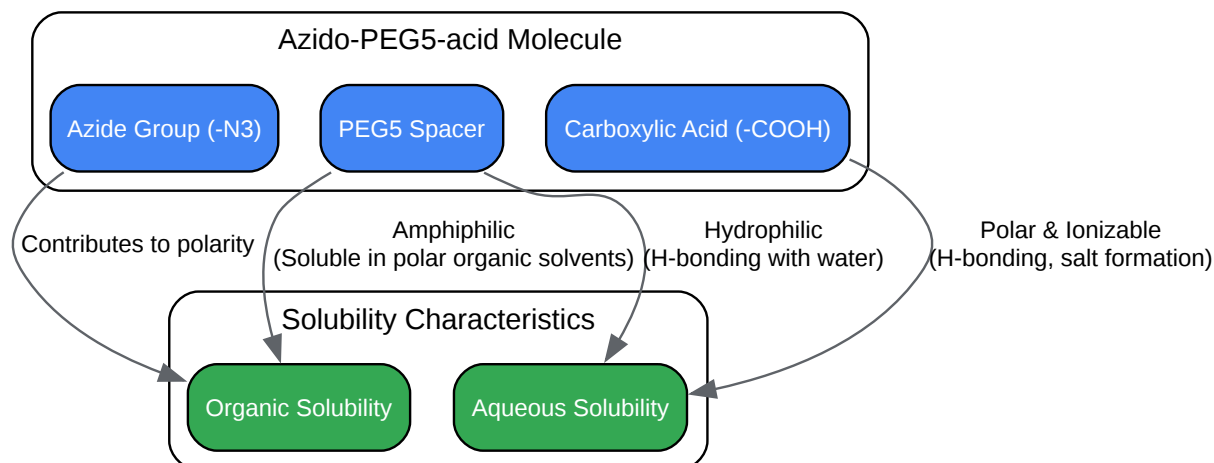
Visualizations

The following diagrams illustrate the experimental workflow for determining solubility and the molecular factors influencing the solubility of **Azido-PEG5-acid**.



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Caption: Experimental Workflow for Determining Equilibrium Solubility.



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Caption: Factors Influencing the Solubility of **Azido-PEG5-acid**.

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